

Navigating AT-1002 TFA Solubility: A Technical Support Guide

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Compound of Interest				
Compound Name:	AT-1002 TFA			
Cat. No.:	B8081535	Get Quote		

For researchers, scientists, and drug development professionals working with the synthetic peptide **AT-1002 TFA**, achieving optimal solubility is a critical first step for successful in vitro and in vivo experiments. This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common solubility challenges encountered with AT-1002 as a trifluoroacetate (TFA) salt.

Frequently Asked Questions (FAQs)

Q1: What is **AT-1002 TFA** and why is solubility a consideration?

A1: AT-1002 is a six-amino acid synthetic peptide that acts as a tight junction regulator and absorption enhancer.[1][2][3] It is often supplied as a trifluoroacetate (TFA) salt, which can influence its solubility characteristics. Ensuring complete dissolution at the desired concentration is crucial for accurate and reproducible experimental results.

Q2: What are the recommended starting solvents for dissolving AT-1002 TFA?

A2: Based on supplier recommendations, several solvent systems can be used to dissolve **AT-1002 TFA**. Dimethyl sulfoxide (DMSO) is a common initial solvent, often used in combination with other co-solvents to prepare stock solutions.

Q3: Are there specific protocols available for preparing **AT-1002 TFA** solutions?



A3: Yes, several multi-step protocols have been established to achieve clear solutions of **AT-1002 TFA**. These typically involve a stepwise addition of solvents. For in vivo studies, formulations with PEG300, Tween-80, and saline, or with SBE-β-CD in saline, or in corn oil are suggested.[1] For in vitro applications, a stock solution in DMSO is often the starting point.

Troubleshooting Guide

Issue: Precipitate forms when preparing an aqueous solution from a DMSO stock.

- Possible Cause: AT-1002 TFA may have limited solubility in purely aqueous buffers, especially at high concentrations. The addition of the DMSO stock to an aqueous buffer can cause the compound to crash out of solution.
- Troubleshooting Steps:
 - Decrease the final concentration: Try preparing a more dilute aqueous solution.
 - Incorporate co-solvents: For in vivo formulations, co-solvents like PEG300 and surfactants like Tween-80 are used to maintain solubility.[1]
 - Adjust pH: The charge state of the peptide can significantly impact solubility.
 Systematically adjusting the pH of the aqueous buffer may improve solubility.
 - Use sonication or gentle heating: If precipitation occurs during preparation, gentle warming (e.g., to 60°C) and/or sonication can aid in dissolution.[1][2]

Issue: The lyophilized powder does not fully dissolve in the initial solvent.

- Possible Cause: Insufficient solvent volume or inadequate mixing.
- Troubleshooting Steps:
 - Ensure adequate solvent volume: Refer to the recommended concentrations in the protocols.
 - Vortexing: Mix the vial thoroughly by vortexing.



 Sonication/Heating: As a next step, use an ultrasonic bath or gentle heating to facilitate dissolution.[1][2]

Quantitative Solubility Data

The following table summarizes the reported solubility of **AT-1002 TFA** in various solvent systems.

Solvent System	Achieved Concentration (mg/mL)	Molar Concentration (mM)	Observations
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5	3.04	Clear solution
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5	3.04	Clear solution
10% DMSO, 90% Corn Oil	≥ 2.5	3.04	Clear solution
DMSO	8.33	10.13	Requires ultrasonic and warming to 60°C for clarity.

Data sourced from MedChemExpress product information.[1][2]

Experimental Protocols Protocol 1: Preparation of a 2.5 mg/mL Solution for In

This protocol details the stepwise addition of solvents to achieve a clear solution.

- Start with the required amount of AT-1002 TFA powder in a sterile vial.
- Add 10% of the final volume as DMSO to the powder.

Vivo Use

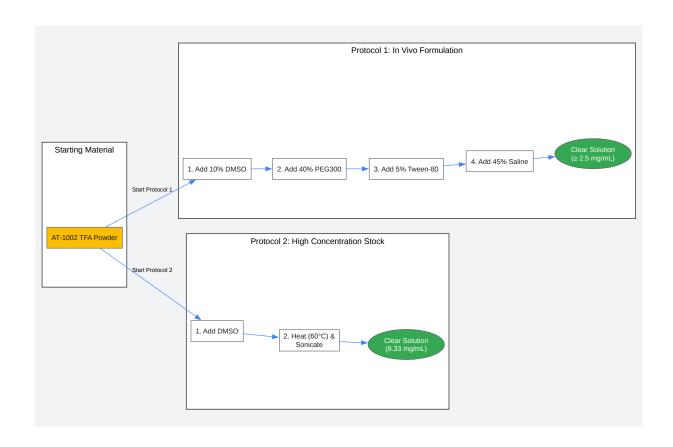


- Vortex until the powder is fully dissolved.
- Add 40% of the final volume as PEG300 and mix thoroughly.
- Add 5% of the final volume as Tween-80 and mix until the solution is homogenous.
- Finally, add 45% of the final volume as saline and mix well.

The resulting solution should be clear. If any precipitation or phase separation is observed, gentle heating and/or sonication can be applied.[1]

Visual Guides

Experimental Workflow for AT-1002 TFA Solubilization

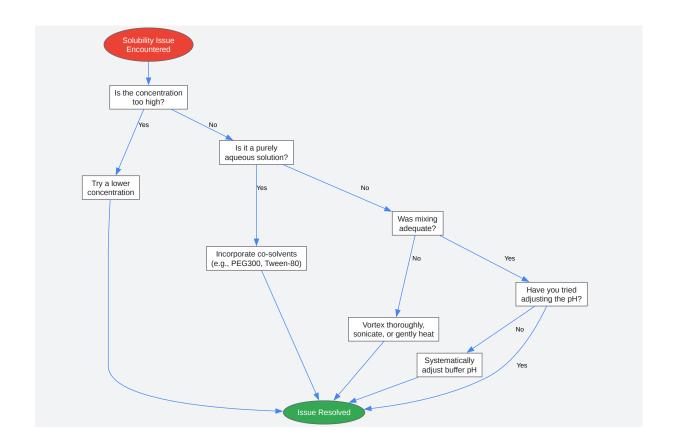


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Caption: Workflow for AT-1002 TFA solubilization protocols.

Troubleshooting Logic for Solubility Issues



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Caption: Troubleshooting flowchart for AT-1002 TFA solubility.

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